

2-Chloro-4-fluorophenylacetonitrile molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloro-4-fluorophenylacetonitrile

Cat. No.: B1362056

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Technical Guide: 2-Chloro-4-fluorophenylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on **2-Chloro-4-fluorophenylacetonitrile**, a chemical compound often utilized as a reagent and building block in chemical research and synthesis.

Core Properties of 2-Chloro-4-fluorophenylacetonitrile

2-Chloro-4-fluorophenylacetonitrile, also known by its synonym 2-Chloro-4-fluorobenzyl cyanide, is an organic compound characterized by the presence of chlorine, fluorine, and a nitrile group attached to a phenylacetonitrile backbone.

Physicochemical Data

The fundamental physicochemical properties of **2-Chloro-4-fluorophenylacetonitrile** have been compiled from various chemical data sources. The following table summarizes these key quantitative data points for easy reference and comparison.

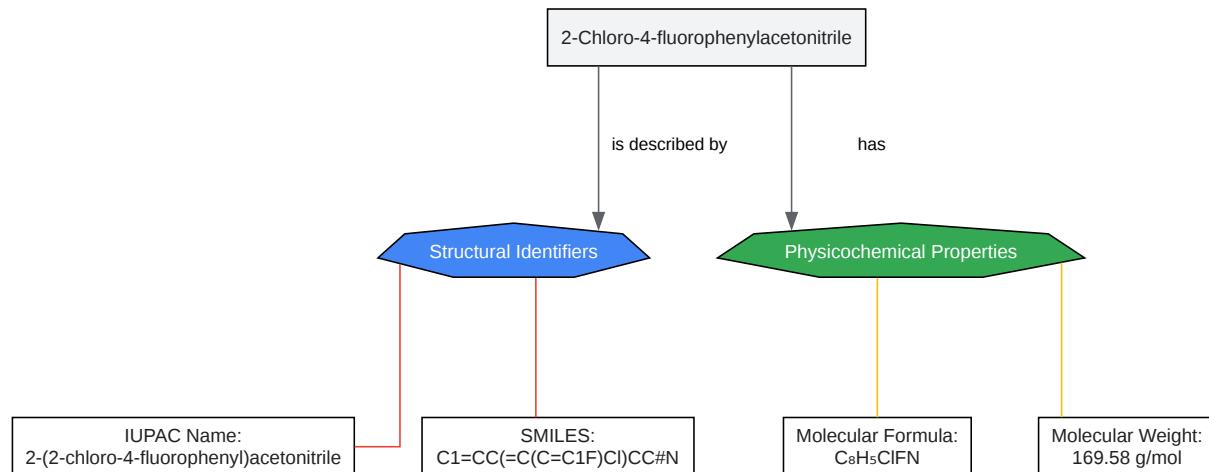
Property	Value	Source
Molecular Formula	C ₈ H ₅ ClFN	
Molecular Weight	169.58 g/mol	
Alternate Molecular Weight	169.59 g/mol	
CAS Number	75279-56-0	
Physical Form	Solid, Crystals, or Powder	
Appearance	White to cream	
Melting Point	63.0 - 73.0 °C	
IUPAC Name	2-(2-chloro-4-fluorophenyl)acetonitrile	
InChI Key	GSMCLMKFBYLYWRP-UHFFFAOYSA-N	
SMILES	C1=CC(=C(C=C1F)Cl)CC#N	

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis of **2-Chloro-4-fluorophenylacetonitrile** are typically found in peer-reviewed scientific literature or patents. The publicly available data from chemical suppliers and databases do not include such detailed methodologies. Researchers seeking to work with this compound should consult specialized chemical synthesis journals and patent databases for specific procedural information.

Compound Identification and Properties

The following diagram illustrates the logical relationship between the compound's nomenclature, its structural representation, and its fundamental molecular properties.

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Caption: Logical flow from compound name to its structural and physical properties.

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